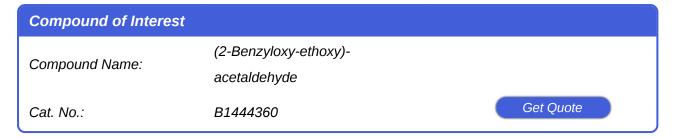


Navigating the Research Landscape of (2-Benzyloxy-ethoxy)-acetaldehyde: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

Abstract

(2-Benzyloxy-ethoxy)-acetaldehyde, a unique aldehyde derivative, presents itself as a molecule of interest for chemical synthesis and potential applications in drug discovery. This technical guide provides a comprehensive overview of its commercial availability, suppliers, and known chemical properties. A notable challenge in the current research landscape is the limited publicly available data specifically for (2-Benzyloxy-ethoxy)-acetaldehyde (CAS 869310-52-1). To address this, and to provide a functional guide for researchers, we will draw illustrative parallels with the closely related and well-documented compound, 2-(Benzyloxy)acetaldehyde (CAS 60656-87-3). This guide will clearly distinguish between the two molecules, presenting available data for the title compound and leveraging the data for its analogue to provide context for potential synthetic routes and applications. This approach aims to equip researchers with the necessary information to navigate the procurement and potential use of (2-Benzyloxy-ethoxy)-acetaldehyde in their work.

Introduction

(2-Benzyloxy-ethoxy)-acetaldehyde is an organic molecule featuring a benzyloxy group, an ether linkage, and an aldehyde functional group. This combination of functionalities suggests its



potential as a versatile building block in organic synthesis, particularly in the construction of more complex molecules with potential pharmaceutical applications. The aldehyde group can participate in a variety of carbon-carbon bond-forming reactions, while the benzyloxy and ethoxy groups can influence solubility and be modified or cleaved in subsequent synthetic steps.

A critical point of clarification is the distinction between **(2-Benzyloxy-ethoxy)-acetaldehyde** (CAS 869310-52-1) and the more commonly referenced 2-(Benzyloxy)acetaldehyde (CAS 60656-87-3). The former contains an additional ethoxy group, which significantly alters its molecular weight, polarity, and potentially its reactivity and biological activity. Researchers are strongly advised to verify the CAS number to ensure they are sourcing and utilizing the correct compound for their specific application.

Commercial Availability and Suppliers

(2-Benzyloxy-ethoxy)-acetaldehyde (CAS 869310-52-1) is commercially available from a number of chemical suppliers, indicating its accessibility for research and development purposes. The table below summarizes key suppliers and available product information.



Supplier	Product Name	CAS Number	Molecular Formula	Molecular Weight	Additional Information
BLDpharm	2-(2- (Benzyloxy)et hoxy)acetald ehyde	869310-52-1	C11H14O3	194.23	Research Use Only.[1]
Howei Pharm	(2-Benzyloxy- ethoxy)- acetaldehyde	869310-52-1	C11H14O3	194.23	Available in various quantities.[2]
ModeChem	(2-Benzyloxy- ethoxy)- acetaldehyde	869310-52-1	C11H14O3	-	Purity of 98% is listed.
J&K Scientific	(2-Benzyloxy- ethoxy)- acetaldehyde	869310-52-1	C11H14O3	194.23	-
Carbosynth	2-(2- (Benzyloxy)et hoxy)acetald ehyde	869310-52-1	C11H14O3	194.23	-

Physicochemical Properties

Detailed physicochemical data for **(2-Benzyloxy-ethoxy)-acetaldehyde** is not readily available in public literature. The table below summarizes the basic chemical identifiers.

Property	Value	Source
CAS Number	869310-52-1	[1][2]
Molecular Formula	C11H14O3	[1][2]
Molecular Weight	194.23 g/mol	[1][2]
SMILES	O=CCOCCOCC1=CC=CC=C1	[1]



For comparison, the properties of the related compound, 2-(Benzyloxy)acetaldehyde (CAS 60656-87-3), are well-documented and provided in the following table. This information may serve as a useful, albeit approximate, reference for handling and reaction planning.

Property	Value	
CAS Number	60656-87-3	
Molecular Formula	C9H10O2	
Molecular Weight	150.17 g/mol	
Boiling Point	118-120 °C at 13 mmHg	
Density	1.069 g/mL at 25 °C	
Refractive Index	n20/D 1.518	

Experimental Protocols: Synthesis and Reactions (Illustrated with 2-(Benzyloxy)acetaldehyde)

As of the time of this guide, specific experimental protocols for the synthesis and reactions of **(2-Benzyloxy-ethoxy)-acetaldehyde** are not available in peer-reviewed literature. However, the synthesis of the closely related 2-(Benzyloxy)acetaldehyde is well-described and can provide a logical starting point for developing synthetic routes.

A common method for the preparation of 2-(Benzyloxy)acetaldehyde is the oxidation of 2-benzyloxyethanol. A patented process describes the oxidation using hypochlorous acid in the presence of a nitroxy radical.[3]

Example Synthesis of 2-(Benzyloxy)acetaldehyde

Reaction: Oxidation of 2-Benzyloxyethanol

Reagents and Conditions:

- 2-Benzyloxyethanol
- Hypochlorous acid (generated in situ from a hypochlorite salt)





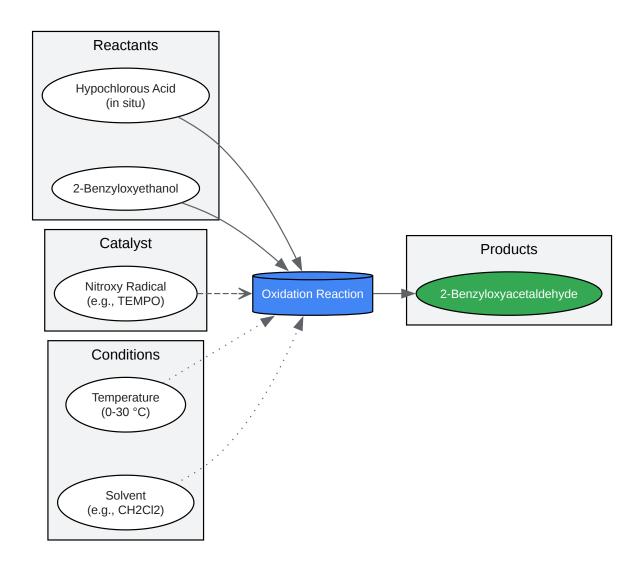


- Nitroxy radical catalyst (e.g., TEMPO)
- Solvent (e.g., dichloromethane)
- Reaction temperature: 0 to 30 °C[3]

Procedure Outline:

- A solution of 2-benzyloxyethanol and the nitroxy radical catalyst in a suitable solvent is prepared.
- The solution is cooled to the desired reaction temperature.
- A solution of a hypochlorite salt is added gradually to the reaction mixture to generate hypochlorous acid in situ.
- The reaction progress is monitored by a suitable analytical technique (e.g., TLC or GC).
- Upon completion, the reaction is quenched, and the product is isolated and purified, typically by extraction and column chromatography or distillation.[3]





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Figure 1. A schematic workflow for the synthesis of 2-(Benzyloxy)acetaldehyde via oxidation.

Potential Applications in Drug Development (Theoretical)

While no specific applications for **(2-Benzyloxy-ethoxy)-acetaldehyde** in drug development have been documented, its structural motifs are present in molecules with demonstrated biological activity. The aldehyde functionality is a key reactive handle for introducing the molecule into larger scaffolds. For instance, aldehydes can undergo aldol reactions, Wittig





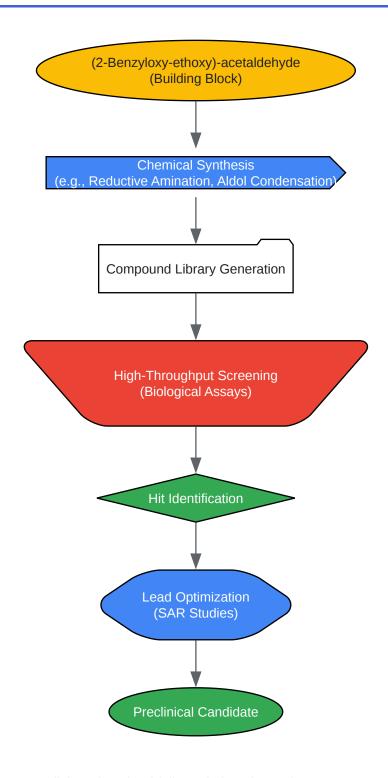


reactions, and reductive aminations to form key bonds in the synthesis of complex organic molecules.

A patent for benzylic glycoside derivatives as SGLT inhibitors for the treatment of metabolic disorders describes intermediates that contain a benzyloxyacetaldehyde moiety as part of a larger, more complex structure. This suggests that aldehydes of this class can serve as building blocks in the synthesis of potential therapeutic agents.

Given the lack of direct data, a hypothetical workflow for the incorporation of an aldehyde like **(2-Benzyloxy-ethoxy)-acetaldehyde** into a drug discovery pipeline is presented below.





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Figure 2. A conceptual workflow for utilizing **(2-Benzyloxy-ethoxy)-acetaldehyde** in drug discovery.

Signaling Pathways: A Note on the Absence of Data



There is currently no published research that implicates (2-Benzyloxy-ethoxy)-acetaldehyde in any specific biological signaling pathways. Aldehydes, in general, can be reactive species and may interact with biological macromolecules, but any such activity for this particular compound is purely speculative at this time. Future research would be needed to explore its potential biological effects.

Safety Information

A formal safety data sheet (SDS) for **(2-Benzyloxy-ethoxy)-acetaldehyde** is not widely available. However, based on the functional groups present and data for analogous compounds, it should be handled with appropriate care in a laboratory setting. For reference, the safety information for 2-(Benzyloxy)acetaldehyde indicates that it can cause skin and serious eye irritation, and may cause respiratory irritation. Standard laboratory safety protocols, including the use of personal protective equipment (gloves, safety glasses, and a lab coat), should be strictly followed. Work should be conducted in a well-ventilated fume hood.

Conclusion and Future Outlook

(2-Benzyloxy-ethoxy)-acetaldehyde is a commercially available chemical with potential as a building block in organic synthesis. This guide has provided the most current information on its suppliers and basic chemical properties. A significant information gap exists regarding its detailed physicochemical properties, experimental protocols, and biological applications. To bridge this, illustrative examples from the closely related compound, 2- (Benzyloxy)acetaldehyde, have been provided with clear demarcation.

For researchers and drug development professionals, (2-Benzyloxy-ethoxy)-acetaldehyde represents an opportunity for exploration. The development of synthetic methodologies utilizing this compound and the investigation of its biological activity could open new avenues in medicinal chemistry and materials science. It is hoped that this guide will serve as a valuable starting point for those interested in working with this molecule, while also highlighting the areas where further research is critically needed.

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